Application Notes & Protocols: The Biomedical Utility of Pyrazolo[3,4-b]pyridines

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Compound of Interest

Compound Name:	*3-fluoro-N-(1H-pyrazol-3-ylmethyl)pyridin-2-amine*
CAS No.:	*1343772-56-4*
Cat. No.:	*B1443479*

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Introduction: The Pyrazolo[3,4-b]pyridine Scaffold – A Privileged Structure in Medicinal Chemistry

The pyrazolo[3,4-b]pyridine core is a fused heterocyclic system that has garnered significant attention from medicinal chemists.[1][2] Its structure, bearing resemblance to endogenous purine bases like adenine, allows it to effectively interact with the ATP-binding sites of numerous enzymes, particularly protein kinases.[1] This inherent bioisosteric advantage has established the pyrazolo[3,4-b]pyridine scaffold as a "privileged structure" in drug discovery, leading to its exploration in a vast array of therapeutic areas.[3]

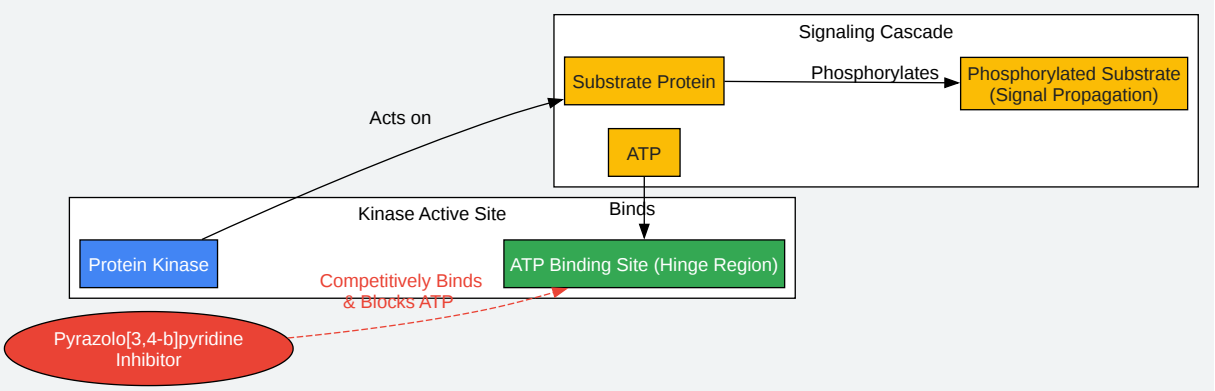
Over 300,000 derivatives have been described in scientific literature and patents, highlighting the scaffold's versatility and the intense research interest it commands.[4][5][6] The primary biomedical applications investigated include roles as antitumor, anti-inflammatory, and nervous system agents.[4] This guide provides an in-depth look at the key applications of this scaffold, focusing on its role as a potent kinase inhibitor in oncology, and provides detailed protocols for its synthesis and biological evaluation.

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Section 1: Core Mechanism of Action - Competitive ATP Inhibition of Protein Kinases

Protein kinases are a large family of enzymes that regulate the majority of cellular pathways by catalyzing the phosphorylation of proteins.[7] Their dysregulation is a known cause of numerous diseases, most notably cancer.[7][8] The pyrazolo[3,4-b]pyridine scaffold is exceptionally well-suited to function as a kinase inhibitor. Its planar, nitrogen-rich structure allows it to occupy the ATP-binding pocket, forming critical hydrogen bonds with the "hinge" region of the kinase domain. This competitive inhibition prevents ATP from binding, thereby blocking the phosphorylation of downstream substrates and halting the aberrant signaling cascade.

The N(1)-H of the pyrazole ring is particularly crucial, often acting as a key hydrogen bond donor.[9][10] The diverse substitution points (N1, C3, C4, C5, and C6) on the bicyclic ring allow for extensive chemical modification to enhance potency, selectivity, and pharmacokinetic properties against specific kinase targets.[4][6]



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Caption: General mechanism of kinase inhibition by pyrazolo[3,4-b]pyridines.

Section 2: Application Note - Targeting Cyclin-Dependent Kinases (CDKs) in Oncology

Background: Cyclin-Dependent Kinases (CDKs) are serine/threonine kinases that are fundamental for the regulation and progression of the cell cycle.[11] In many cancers, CDK activity is corrupted, leading to uncontrolled cell proliferation.[11] Consequently, CDKs, particularly CDK1 and CDK2, have become prime targets for anticancer drug development.[12][13] Pyrazolo[3,4-b]pyridine derivatives have been successfully developed as potent and selective CDK inhibitors, demonstrating the ability to halt cell cycle progression and induce apoptosis in tumor cells.[12][13][14]

Structure-Activity Relationship (SAR) Insights: Research into 1H-pyrazolo[3,4-b]pyridines has shown that specific substitutions can dramatically influence their inhibitory potency against CDKs. The solid-state structure of a derivative bound to CDK2 confirms that the scaffold occupies the ATP purine binding site, forming essential hydrogen bonds with the backbone of Leu83 in the hinge region.[13] This interaction is foundational to its inhibitory activity. Further modifications at other positions are used to improve selectivity and drug-like properties.

Data Presentation: Inhibitory Activity of Pyrazolo[3,4-b]pyridine Derivatives against CDKs

The table below summarizes the half-maximal inhibitory concentrations (IC50) for a selection of pyrazolo[3,4-b]pyridine compounds against key cell cycle kinases, demonstrating their potential as anticancer agents.

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Compound ID	Target Kinase	IC50 (μM)	Cell Line	Antiproliferative Activity (IC50 μM)	Reference
9a	CDK2	1.630	HeLa	2.59	[14]
9a	CDK9	0.262	-	-	[14]
14g	CDK2	0.460	MCF7	4.66	[14]
14g	CDK9	0.801	HCT-116	1.98	[14]
8	CDK2/cyclin A2	0.65	HepG2	Not specified	[11]

Note: IC50 values represent the concentration of the compound required to inhibit 50% of the enzyme's activity or cell growth. Lower values indicate higher potency.

Section 3: Broader Therapeutic Potential

While oncology is a major focus, the versatility of the pyrazolo[3,4-b]pyridine scaffold extends to other critical therapeutic areas:

- Anti-inflammatory: Certain derivatives have shown potent anti-inflammatory activity, in some cases comparable to the standard drug indomethacin.[15][16] This is often achieved through the inhibition of enzymes like phosphodiesterase 4 (PDE4) or COX-2.[2][4]
- Neuroprotection: Studies have demonstrated that these compounds can protect neurons from MPP+-induced neurodegeneration, a model relevant to Parkinson's disease.[17] The mechanism often involves the modulation of anti-apoptotic pathways.[17] Some derivatives are also being explored as probes for β-amyloid plaques in Alzheimer's disease.[18]
- Antimicrobial: The scaffold has been utilized to develop agents with antibacterial and antifungal properties.[2][19]

Section 4: Protocol - General Synthesis of a 4,6-Disubstituted-1H-pyrazolo[3,4-b]pyridine Core

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Principle: One of the most common and robust methods for synthesizing the pyrazolo[3,4-b]pyridine core is the condensation reaction between a 5-aminopyrazole and a 1,3-dicarbonyl compound.[1] This protocol outlines a general procedure that can be adapted for various substituted precursors. The reaction proceeds via a condensation-cyclization cascade. If a non-symmetrical 1,3-dicarbonyl is used, a mixture of regioisomers can be formed, the ratio of which depends on the relative electrophilicity of the two carbonyl groups.[1][4]

Materials:

- 5-Amino-3-methyl-1-phenylpyrazole
- 1,3-Dicarbonyl compound (e.g., Dibenzoylmethane)
- Glacial Acetic Acid (Solvent)
- Round-bottom flask with reflux condenser
- Stirring plate with heating mantle
- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography

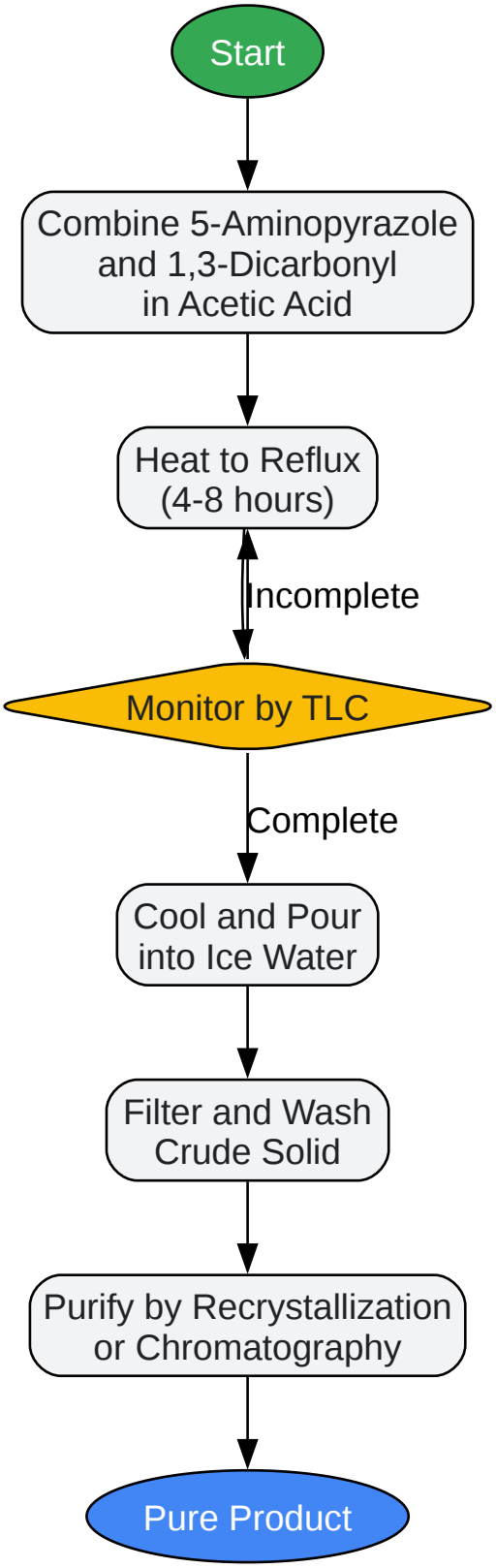
Procedure:

- Reaction Setup: In a 50 mL round-bottom flask, combine 5-amino-3-methyl-1-phenylpyrazole (1.0 eq) and the 1,3-dicarbonyl compound (1.1 eq).
- Solvent Addition: Add glacial acetic acid (15-20 mL) to the flask. The acid acts as both a solvent and a catalyst for the condensation.
- Reflux: Attach a reflux condenser and heat the mixture to reflux (approximately 118°C) with constant stirring.
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 4-8 hours.

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- Workup: Once the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture slowly into a beaker of ice-cold water (100 mL) with stirring.
- Precipitation: A solid precipitate of the crude product should form. If not, neutralize the solution carefully with a saturated sodium bicarbonate solution.
- Isolation: Collect the solid product by vacuum filtration, washing thoroughly with water and then with a small amount of cold ethanol to remove residual acetic acid.
- Purification: Dry the crude product. Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol) or by silica gel column chromatography to yield the pure 1H-pyrazolo[3,4-b]pyridine derivative.

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Caption: Workflow for the synthesis of a pyrazolo[3,4-b]pyridine derivative.

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Section 5: Protocol - In Vitro Kinase Inhibition Assay (Luminescence-Based)

Principle: This protocol describes a common method to determine the IC50 value of a pyrazolo[3,4-b]pyridine derivative against a target kinase.[7] The assay measures the amount of ADP produced during the kinase reaction. The ADP is then enzymatically converted to ATP, which generates a luminescent signal via a luciferase reaction.[7][20] The signal intensity is directly proportional to kinase activity; therefore, a decrease in signal in the presence of an inhibitor indicates its potency.

Materials:

- Recombinant target kinase (e.g., CDK2/Cyclin A)
- Specific kinase substrate peptide
- ATP (at a concentration near the Km for the target kinase)[8]
- Test Compound (Pyrazolo[3,4-b]pyridine derivative) dissolved in DMSO
- Kinase Assay Buffer (e.g., 40 mM Tris pH 7.5, 20 mM MgCl2, 0.1 mg/mL BSA)[7]
- ADP-Glo™ Kinase Assay Kit (Promega) or similar
- White, opaque 384-well assay plates
- Luminometer plate reader

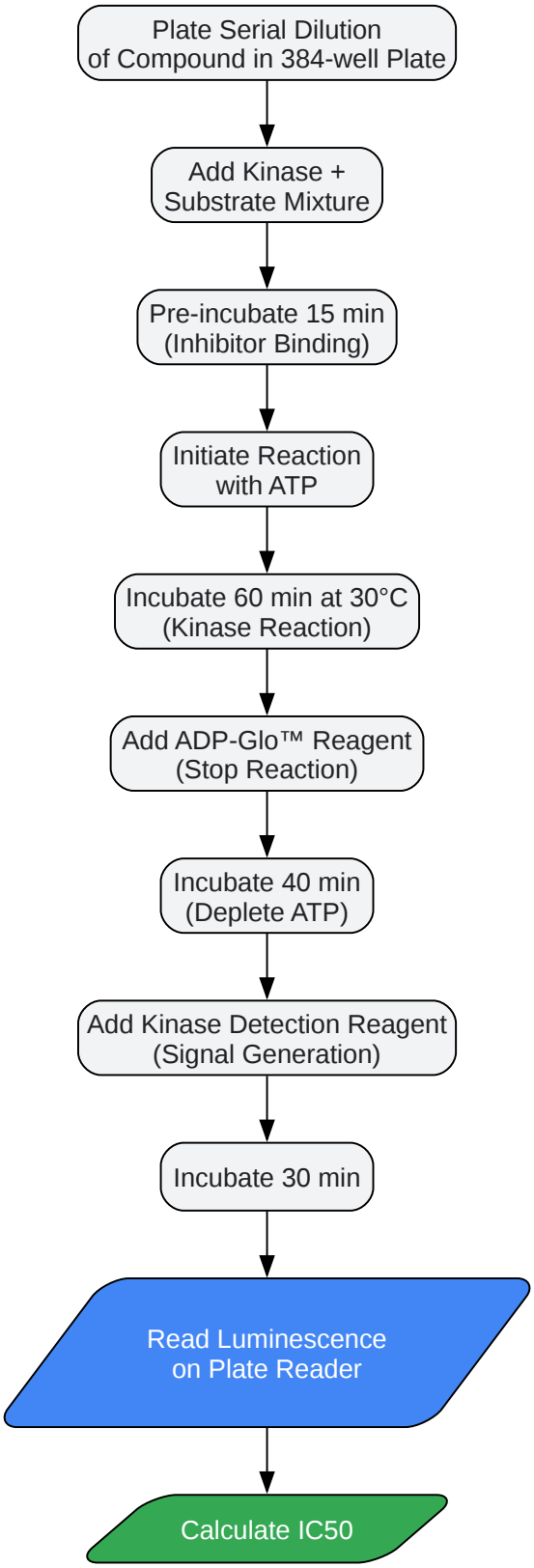
Procedure:

- Compound Plating: Prepare a serial dilution of the test compound in DMSO. In a 384-well plate, add 1 µL of each compound concentration or DMSO (as a vehicle control) to the appropriate wells.
- Kinase/Substrate Addition: Prepare a master mix of the kinase and its substrate in kinase assay buffer. Add 5 µL of this mix to each well.

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- Pre-incubation: Gently mix the plate and incubate for 15 minutes at room temperature to allow the inhibitor to bind to the kinase.
- Initiate Reaction: Prepare an ATP solution in kinase assay buffer. Initiate the kinase reaction by adding 5 µL of the ATP solution to each well.
- Kinase Reaction Incubation: Mix the plate and incubate at 30°C for 60 minutes.[7]
- Stop Reaction & Deplete ATP: Add 10 µL of ADP-Glo™ Reagent to each well. This will stop the kinase reaction and deplete any remaining ATP. Incubate for 40 minutes at room temperature.[7]
- Signal Generation: Add 20 µL of Kinase Detection Reagent to each well. This reagent converts the generated ADP back to ATP and provides luciferase/luciferin to generate a luminescent signal. Incubate for 30-60 minutes at room temperature.
- Data Acquisition: Measure the luminescence of each well using a plate reader.
- Data Analysis: Plot the luminescence signal against the logarithm of the inhibitor concentration. Fit the data using a sigmoidal dose-response (variable slope) equation to determine the IC50 value.[7]

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Caption: Workflow for a luminescence-based in vitro kinase inhibition assay.

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